

Molecular weight and chemical formula of strontium lactate

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Compound of Interest

Compound Name: *Strontium lactate*

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Strontium Lactate: A Technical Overview for Researchers

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This technical guide provides an in-depth analysis of the chemical properties and biological significance of **strontium lactate**, a compound of interest in the fields of pharmacology and drug development, particularly in the context of bone metabolism. This document is intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Data

Strontium lactate exists in both anhydrous and hydrated forms. The key quantitative data for these forms are summarized below.

Property	Anhydrous Strontium Lactate	Strontium Lactate Trihydrate
Chemical Formula	<chem>C6H10O6Sr</chem> [1][2]	<chem>C6H10O6Sr·3H2O</chem>
Molecular Weight	265.76 g/mol [1][2][3][4]	319.8 g/mol [5]
Synonyms	Strontium bis(2-hydroxypropanoate)	-
CAS Number	29870-99-3 [1][4]	-
Appearance	White, odorless, granular powder [1]	-
Solubility	Soluble in approximately 3 parts of water; slightly soluble in alcohol [1][4]	-

Experimental Protocols

Synthesis of Strontium Lactate

A common method for the synthesis of **strontium lactate** involves the neutralization of lactic acid with a strontium base. [6]

Materials:

- Lactic acid (moderately dilute solution)
- Strontium carbonate (SrCO3) or Strontium hydroxide (Sr(OH)2)
- Distilled water
- Stirring apparatus
- Heating apparatus (e.g., water bath, heating mantle)
- Filtration apparatus

Procedure:

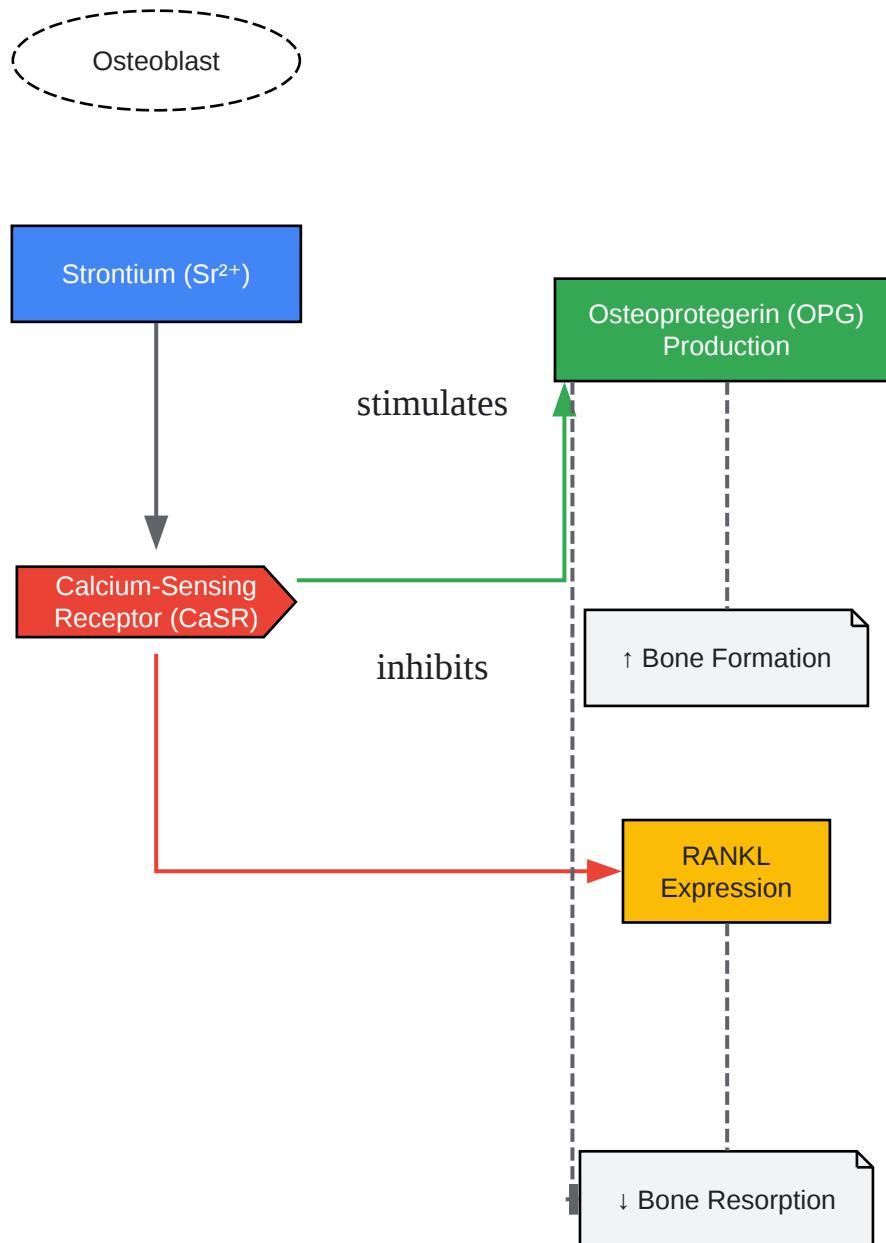
- A moderately dilute solution of lactic acid is prepared in a reaction vessel.
- Slowly, and with constant stirring, strontium carbonate or strontium hydroxide is added to the lactic acid solution until the acid is completely neutralized. Effervescence (in the case of strontium carbonate) will cease upon completion of the reaction.
- The resulting solution is filtered to remove any unreacted starting material or impurities.
- The clear filtrate, containing aqueous **strontium lactate**, is then gently heated to evaporate the solvent.
- The evaporation is continued until a dry, white, granular powder of **strontium lactate** is obtained.^[6] For the trihydrate form, the crystallization process would need to be controlled under specific temperature and humidity conditions, although the trihydrate loses its water of crystallization at 120°C.^[1]

Biological Activity and Signaling Pathways

Strontium ions, delivered in the form of salts like **strontium lactate**, have been shown to play a role in bone metabolism.^[7] The primary mechanism of action is believed to be the dual effect of stimulating bone formation and inhibiting bone resorption. This is mediated through the activation of the Calcium-Sensing Receptor (CaSR) on bone cells.^{[8][9]}

Signaling Pathway in Bone Metabolism

The following diagram illustrates the signaling pathway initiated by strontium in osteoblasts, leading to a favorable balance in bone turnover.



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Caption: Strontium's signaling pathway in osteoblasts.

Activation of the CaSR by strontium ions in osteoblasts leads to two key downstream effects: an increase in the production of osteoprotegerin (OPG) and a decrease in the expression of Receptor Activator of Nuclear factor Kappa-B Ligand (RANKL).[8][9][10] OPG acts as a decoy receptor for RANKL, preventing it from binding to its receptor (RANK) on osteoclast precursors. This inhibition of the RANKL/RANK pathway ultimately leads to decreased osteoclast

differentiation and activity, thus reducing bone resorption. The overall effect is a shift in bone remodeling dynamics towards increased bone formation.[8][9]

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